

# Commercial Suppliers of 3-Nitro-2-butanol for Research: A Technical Guide

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## Compound of Interest

Compound Name: 3-Nitro-2-butanol

Cat. No.: B147359

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **3-Nitro-2-butanol**, a key reagent in various research applications. This document outlines key suppliers, provides a summary of the compound's physical and chemical properties, and details an experimental protocol for its use in enzymatic assays. Furthermore, it visualizes the metabolic pathways of **3-Nitro-2-butanol**, offering a comprehensive resource for researchers in drug development and related scientific fields.

## Commercial Availability

**3-Nitro-2-butanol** is available from a range of chemical suppliers specializing in research-grade compounds. The following table summarizes the offerings from several prominent vendors. Please note that pricing and availability are subject to change and should be confirmed on the respective supplier's website.

Supplier	Catalog Number	Purity	Available Quantities
Sigma-Aldrich (MilliporeSigma)	146641	98%	25 g
Santa Cruz Biotechnology	sc-235538	-	100 g
Smolecule	S1532745	-	In Stock
Alkali Scientific	146641-25G	-	25 g
Ivy Fine Chemicals	140351	-	25 g, Bulk
Matrix Fine Chemicals	MM6270162	-	Small and large quantities

## Physicochemical Properties

A thorough understanding of the physical and chemical properties of **3-Nitro-2-butanol** is essential for its proper handling, storage, and application in experimental settings.

Property	Value
CAS Number	6270-16-2[1][2]
Molecular Formula	C4H9NO3[1]
Molecular Weight	119.12 g/mol [1]
Appearance	Liquid
Boiling Point	55 °C at 0.5 mmHg
Density	1.1 g/mL at 25 °C
Refractive Index	n20/D 1.441
Purity	98% (Sigma-Aldrich)

## Scientific Applications and Experimental Protocols

**3-Nitro-2-butanol** is a valuable substrate in studying various enzymatic reactions, particularly in the fields of drug metabolism and enzymology. Its primary documented applications include investigating the mechanisms of nitroalkane oxidase and the metabolic pathways involving cytochrome P450 enzymes.

## Enzymatic Oxidation by Nitroalkane Oxidase

Background: Nitroalkane oxidase, an enzyme found in the fungus *Fusarium oxysporum*, catalyzes the oxidation of nitroalkanes to their corresponding aldehydes or ketones. **3-Nitro-2-butanol** serves as a substrate in this reaction, allowing researchers to elucidate the enzyme's function and kinetics. The overall reaction involves the oxidation of the neutral nitroalkane, leading to the formation of an aldehyde or ketone, nitrite, and hydrogen peroxide.

### Experimental Protocol: Spectrophotometric Assay for Nitroalkane Oxidase Activity

This protocol is adapted from studies on the mechanism of nitroalkane oxidase.

Materials:

- **3-Nitro-2-butanol**
- Purified Nitroalkane Oxidase from *Fusarium oxysporum*
- Potassium Phosphate buffer (50 mM, pH 7.5)
- Horseradish Peroxidase (HRP)
- o-Dianisidine dihydrochloride
- Spectrophotometer capable of reading at 460 nm

Procedure:

- Prepare the Assay Mixture: In a 1 mL cuvette, prepare an assay mixture containing 50 mM potassium phosphate buffer (pH 7.5), 0.5 mM o-dianisidine dihydrochloride, and 10 units of horseradish peroxidase.

- **Substrate Addition:** Add a known concentration of **3-Nitro-2-butanol** to the assay mixture. The optimal concentration may need to be determined empirically but can start in the range of 1-10 mM.
- **Enzyme Initiation:** Initiate the reaction by adding a small amount of purified nitroalkane oxidase to the cuvette.
- **Spectrophotometric Measurement:** Immediately monitor the increase in absorbance at 460 nm at a constant temperature (e.g., 25 °C). The rate of increase in absorbance is proportional to the rate of hydrogen peroxide production, which is a direct measure of nitroalkane oxidase activity.
- **Data Analysis:** Calculate the initial rate of the reaction from the linear portion of the absorbance versus time plot. Enzyme activity can be expressed in units, where one unit is defined as the amount of enzyme that catalyzes the formation of 1  $\mu\text{mol}$  of product per minute under the specified conditions.

## Metabolic Pathways

The metabolism of **3-Nitro-2-butanol** in biological systems can proceed through different pathways, primarily involving oxidation by nitroalkane oxidase or cytochrome P450 enzymes. The following diagrams illustrate these key metabolic routes.

Caption: Oxidation of **3-Nitro-2-butanol** by Nitroalkane Oxidase.

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## References

- 1. Buy 3-Nitro-2-butanol | 6270-16-2 [smolecule.com]
- 2. 3-NITROBUTAN-2-OL | CAS 6270-16-2 [matrix-fine-chemicals.com]
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